

Application Notes & Protocols: Development of Immunoassays for Rapid Imazalil Detection

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Compound of Interest

Compound Name: Imazalil

Cat. No.: B1671291

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Introduction

Imazalil is a widely used fungicide for the post-harvest treatment of fruits and vegetables, particularly citrus, to prevent spoilage from fungal growth[1][2]. Its persistence can lead to residues in food products, which may pose risks to human health[3]. Therefore, robust and rapid methods for detecting **Imazalil** residues are crucial for food safety monitoring. Immunoassays, such as the Enzyme-Linked Immunosorbent Assay (ELISA) and Lateral Flow Immunoassay (LFIA), offer highly sensitive, specific, and rapid alternatives to conventional chromatographic methods like HPLC[4][5][6]. These assays are based on the specific binding interaction between an antibody and the target analyte (**Imazalil**).

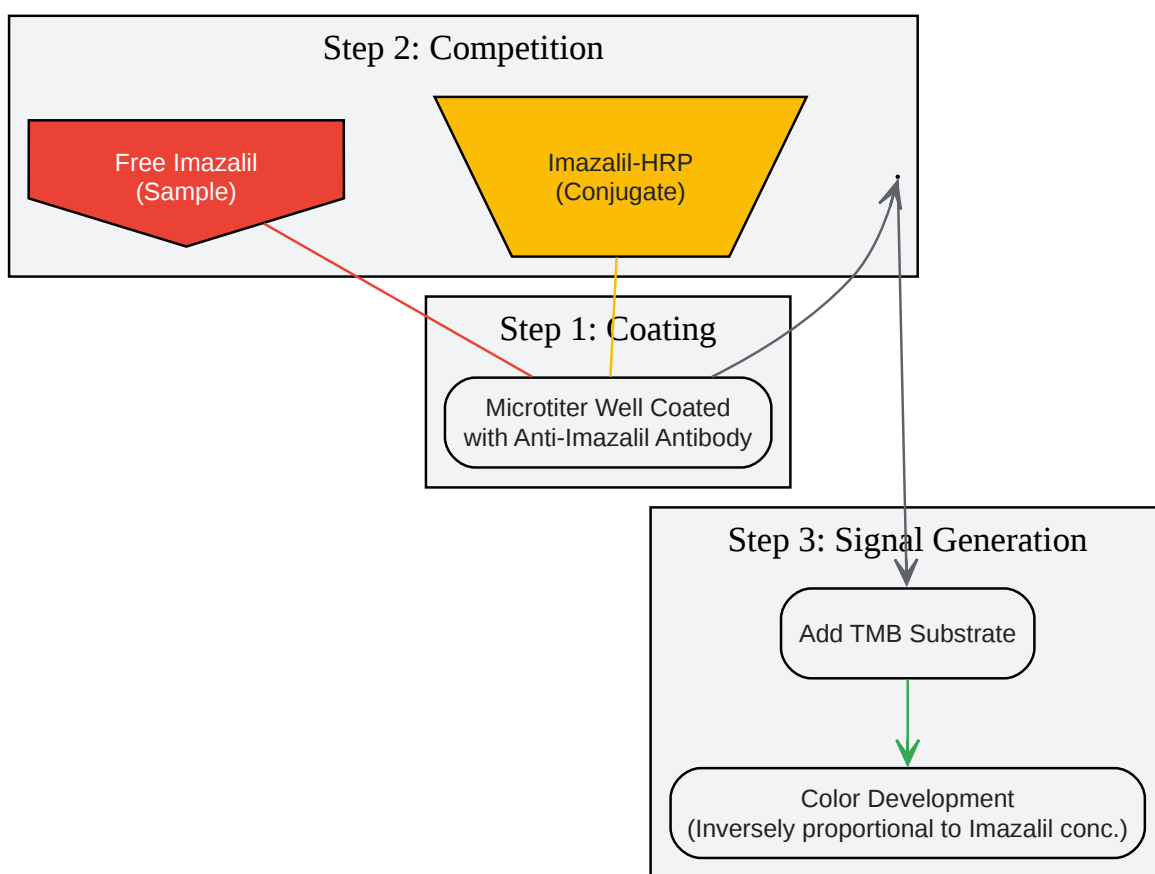
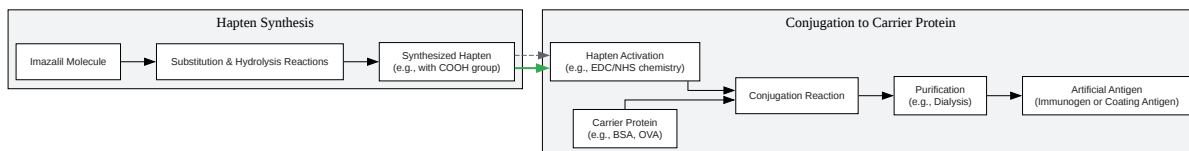
This document provides detailed protocols and application notes for the development of immunoassays for the rapid detection of **Imazalil**, intended for researchers, scientists, and professionals in drug development and food safety.

Section 1: Immunogen and Coating Antigen Preparation

The development of a sensitive immunoassay for a small molecule like **Imazalil**, which is not immunogenic on its own, begins with the synthesis of a hapten. The hapten is a modified **Imazalil** molecule that can be covalently linked to a larger carrier protein, making it recognizable by the immune system.

1.1 Hapten Synthesis and Conjugation Principle

A hapten is designed to mimic the chemical structure of **Imazalil** while incorporating a reactive functional group (e.g., a carboxyl group) for conjugation. This hapten is then activated and covalently linked to a carrier protein such as Bovine Serum Albumin (BSA) to create the immunogen (for antibody production) or to a different protein like Ovalbumin (OVA) to create the coating antigen (for the assay)[7][8]. The choice of a different carrier protein for the coating antigen helps to prevent non-specific binding from antibodies raised against the immunogen's carrier protein.



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